

# Reactive Orange 13: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Reactive orange 13*

Cat. No.: *B1594569*

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## Abstract

**Reactive Orange 13** is a synthetic azo dye belonging to the reactive class of dyes. Characterized by its vibrant orange hue, it is extensively utilized in the textile industry for dyeing cellulosic fibers such as cotton and viscose. Its reactive nature allows it to form covalent bonds with the fibers, resulting in excellent wash fastness. Beyond its primary application in textiles, **Reactive Orange 13** has been investigated for its utility in environmental remediation processes, specifically in the photocatalytic degradation and adsorption-based removal of dyes from wastewater. Furthermore, its properties as a metal chelator and its potential application in the detection of bacterial strains are areas of emerging research. This technical guide provides a comprehensive overview of **Reactive Orange 13**, including its various synonyms and alternative names, detailed experimental protocols for its key applications, and visual representations of associated processes.

## Synonyms and Alternative Names

**Reactive Orange 13** is known by a multitude of synonyms and trade names across different suppliers and regions. This can often lead to confusion in research and procurement. The following table summarizes the various identifiers for this compound, including common names, brand names, and chemical identifiers.

Identifier Type	Identifier
C.I. Name	C.I. Reactive Orange 13[1]
C.I. Number	18270
CAS Numbers	12225-85-3, 70616-89-6, 77365-26-5
Molecular Formula	$C_{24}H_{15}ClN_7Na_3O_{10}S_3$ [1]
Molecular Weight	762.04 g/mol [1]
Common Synonyms	Reactive Orange H-2R, Reactive Brilliant Orange K-7G, Reactive Brilliant Orange K-7R, Reactive Orange P-3R[1]
Trade Names	Adiactive Orange H2R, Akreact Orange H-2R, Amaryl Brilliant Orange 2RX, Ambifix Orange H2R, Assofix Orange H2R, Begative Orange P-2R, Brilliant Orange H2R, Brilliant Orange KN-7R, Britactive Orange H2R, Chemictive Brilliant Orange 2RH, Chemifix Orange H2R, Cibacron Orange P-2R, Concion Orange P-2R, Cosmoactive Orange H2R, Cotfix Orange H2R, Dinactive Brilliant Orange H2R, Drimarene Orange P-R, Dyeactive Orange H2R, Evercion Orange P-2R, Goldazol Brilliant Orange 2RH, Hariactive Golden Yellow H2R, Holactive Brilliant Orange H2R, Holactive Orange H2R, Indocron Orange H2R, Indofix Orange H2RI, Jakofix Brilliant Orange H2R, Jupiter Orange H2R, Kayacion Orange A-2R, Kemaion Orange H2R, Lamafix Orange H2R, Libactive Reactive Orange H2R, Meactive Orange H2R, Monaryl Orange H2R, Orange H2R, Orange P-2R, Ostazin Orange H-2R, Pidictive Orange H2R, Polkative Orange P-2R, Procion Brill Orange H-2R, Procion Brill Orange H2RS, Procion Brilliant Orange H-2R, Procion Orange H-2R, Ramacion Orange H2R, Ravi Reactive Orange HZR, Reactive Brill. Orange H2R, Reactofix Brilliant

Orange H2R, Reactron Orange H2R, Rifacion  
Orange P-2R, Sandalfix Orange H2R,  
Saptactive Orange H2R, Serifix Brilliant Orange  
H2R, Simactive Golden Yellow 24972, Sinarcion  
Yellow P2R, Triacion Orange H-2R

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## Experimental Protocols

This section details methodologies for key experiments involving **Reactive Orange 13**, from its synthesis and application in textile dyeing to its removal from wastewater and potential use in bacterial detection.

### Synthesis of C.I. Reactive Orange 13

The synthesis of C.I. **Reactive Orange 13** is a multi-step process involving diazotization, coupling, condensation, and ammoniation.

Materials:

- 2-Aminonaphthalene-1,5-disulfonic acid
- 4-Hydroxy-7-(methylamino)naphthalene-2-sulfonic acid
- 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride)
- Ammonia
- Sodium nitrite
- Hydrochloric acid
- Sodium carbonate

Procedure:

- **Diazotization:** 2-Aminonaphthalene-1,5-disulfonic acid is diazotized by reacting it with sodium nitrite in the presence of hydrochloric acid at a low temperature (0-5 °C).

- **Coupling:** The resulting diazonium salt is then coupled with 4-Hydroxy-7-(methylamino)naphthalene-2-sulfonic acid. The pH of the reaction mixture is maintained to facilitate the coupling reaction.
- **Condensation:** The product from the coupling reaction is condensed with 2,4,6-Trichloro-1,3,5-triazine. This step introduces the reactive triazine group. The reaction is typically carried out in an aqueous medium, and the pH is controlled by the addition of an acid-binding agent like sodium carbonate.
- **Ammoniation:** Finally, the dichloro-triazinyl dye is treated with ammonia to replace one of the chlorine atoms with an amino group, yielding the final C.I. **Reactive Orange 13**.<sup>[1]</sup>

## Textile Dyeing Protocol for Cotton Fabric

This protocol describes a typical exhaust dyeing method for cotton fabric using **Reactive Orange 13**.

Materials:

- Cotton fabric
- **Reactive Orange 13**
- Sodium chloride (or Glauber's salt)
- Sodium carbonate (soda ash)
- Acetic acid
- Neutral soap

Procedure:

- **Scouring and Bleaching:** The cotton fabric is first scoured and bleached to remove impurities and prepare it for dyeing.
- **Dye Bath Preparation:** A dyebath is prepared with water, and the required amount of **Reactive Orange 13** is dissolved in it. An electrolyte, such as sodium chloride or Glauber's

salt, is added to facilitate the exhaustion of the dye onto the fabric.

- **Dyeing:** The fabric is introduced into the dyebath, and the temperature is gradually raised. The dyeing process is carried out for a specific duration (e.g., 60-90 minutes) to allow for the diffusion and adsorption of the dye onto the cotton fibers.
- **Fixation:** After the initial dyeing period, an alkali, typically sodium carbonate, is added to the dyebath. This raises the pH and initiates the covalent reaction between the reactive group of the dye and the hydroxyl groups of the cellulose in the cotton, "fixing" the dye to the fabric.
- **Washing and Soaping:** The dyed fabric is then rinsed thoroughly with cold and hot water to remove any unfixed dye. A final soaping treatment at or near the boil with a neutral soap is performed to remove any loosely bound dye and improve wash fastness.
- **Final Rinse and Drying:** The fabric is given a final rinse and then dried.

## Wastewater Treatment: Photocatalytic Degradation

This protocol outlines a general procedure for the photocatalytic degradation of **Reactive Orange 13** in an aqueous solution using a semiconductor photocatalyst like Titanium Dioxide ( $\text{TiO}_2$ ).

Materials:

- **Reactive Orange 13** solution
- Titanium Dioxide ( $\text{TiO}_2$ ) nanopowder (or other suitable photocatalyst)
- UV light source (or visible light source depending on the catalyst)
- Magnetic stirrer
- pH meter
- Spectrophotometer

Procedure:

- Preparation of Dye Solution: A stock solution of **Reactive Orange 13** of a known concentration is prepared in deionized water.
- Photocatalytic Reaction:
  - A specific volume of the dye solution is taken in a beaker.
  - The desired amount of the photocatalyst (e.g.,  $\text{TiO}_2$ ) is added to the solution.
  - The pH of the solution is adjusted to the optimal level for the specific catalyst.
  - The suspension is stirred in the dark for a period (e.g., 30 minutes) to establish adsorption-desorption equilibrium between the dye and the catalyst surface.
  - The suspension is then exposed to a UV or visible light source while being continuously stirred.
- Monitoring the Degradation:
  - At regular time intervals, aliquots of the suspension are withdrawn.
  - The photocatalyst particles are removed from the aliquots by centrifugation or filtration.
  - The concentration of the remaining **Reactive Orange 13** in the supernatant is determined by measuring its absorbance at the maximum wavelength ( $\lambda_{\text{max}}$ ) using a spectrophotometer.
- Data Analysis: The degradation efficiency is calculated based on the decrease in the dye concentration over time.

## Wastewater Treatment: Adsorption

This protocol describes a batch adsorption experiment for the removal of **Reactive Orange 13** from an aqueous solution using a suitable adsorbent.

Materials:

- **Reactive Orange 13** solution

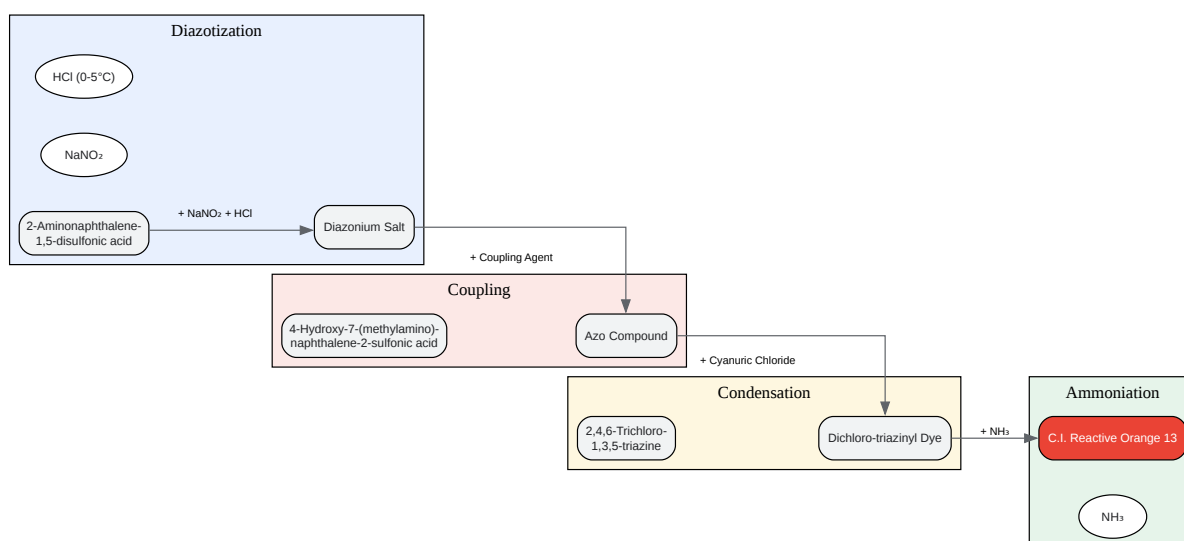
- Adsorbent material (e.g., activated carbon, biochar, etc.)
- Shaker or magnetic stirrer
- pH meter
- Spectrophotometer
- Centrifuge or filtration setup

Procedure:

- Preparation of Dye Solution: A stock solution of **Reactive Orange 13** is prepared, and a series of solutions with different initial concentrations are made by dilution.
- Adsorption Experiment:
  - A fixed amount of the adsorbent is added to a series of flasks containing a known volume and concentration of the dye solution.
  - The pH of the solutions is adjusted to the desired value.
  - The flasks are then agitated at a constant speed and temperature for a predetermined period to reach equilibrium.
- Analysis:
  - After the agitation period, the adsorbent is separated from the solution by centrifugation or filtration.
  - The final concentration of **Reactive Orange 13** in the supernatant is measured using a spectrophotometer.
- Calculation of Adsorption Capacity: The amount of dye adsorbed per unit mass of the adsorbent (adsorption capacity) is calculated using the initial and final dye concentrations.

## Signaling Pathways and Experimental Workflows

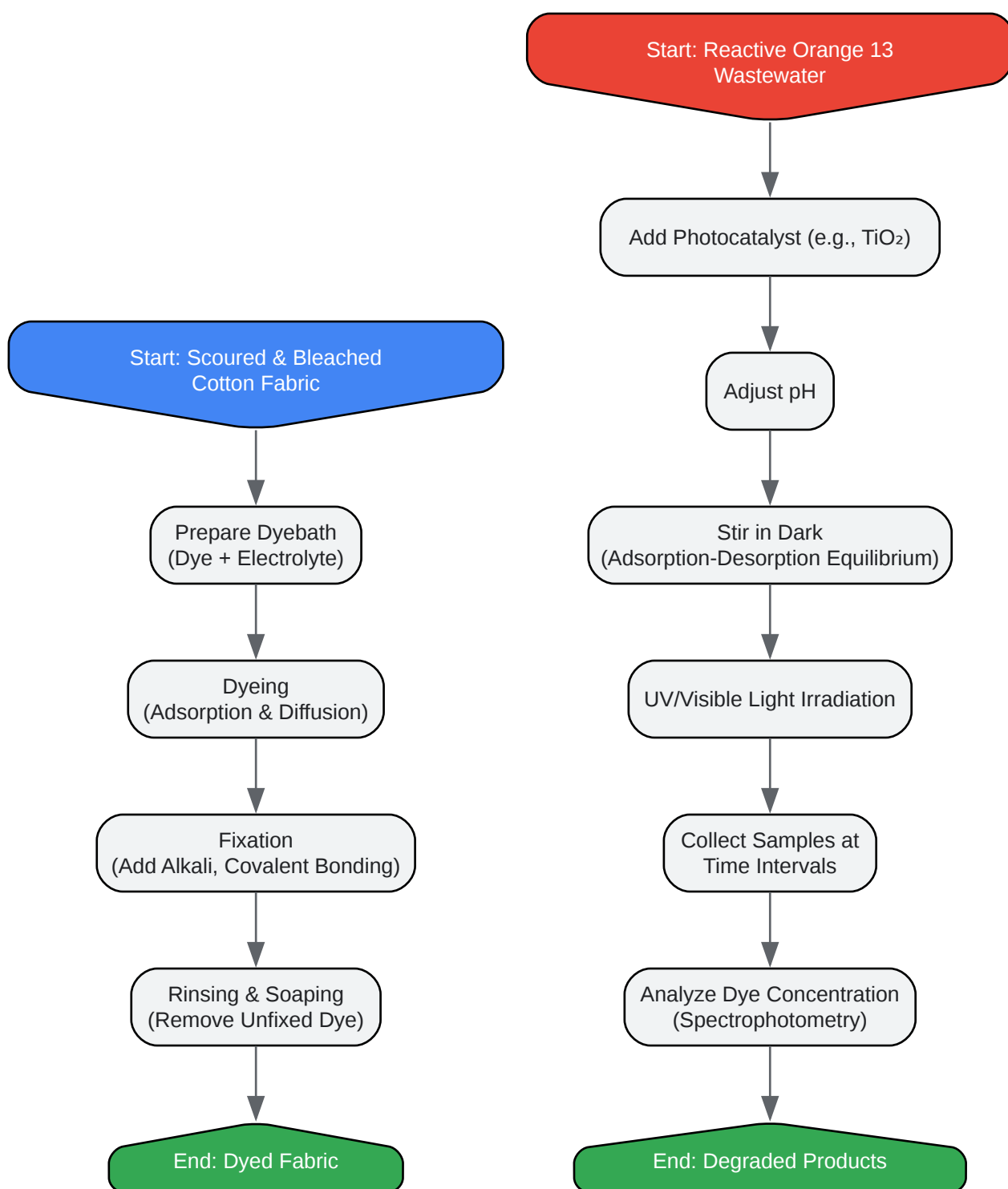
While **Reactive Orange 13** is not known to be directly involved in specific biological signaling pathways in the context of drug development, its interaction with biological systems is relevant in toxicology and environmental science. The following diagrams illustrate key experimental workflows and logical relationships associated with the application and remediation of this dye.

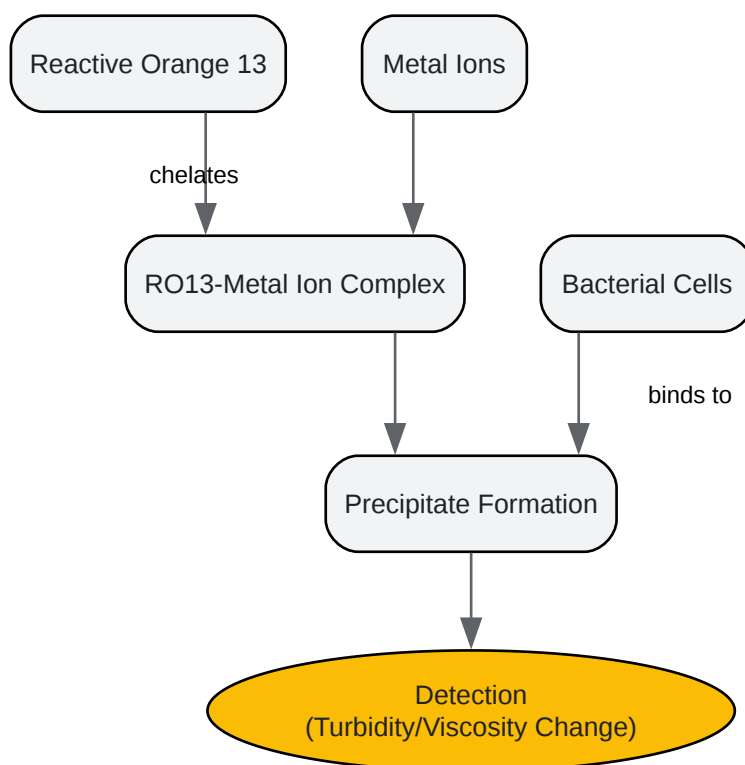


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Caption: Synthesis pathway of C.I. **Reactive Orange 13**.







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## References

- 1. [worlddyevariety.com](http://worlddyevariety.com) [worlddyevariety.com]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)